

An In-depth Technical Guide to Penicillin V β -Sulfoxide-d3

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Compound of Interest

Compound Name: Penicillin V β -Sulfoxide-d3

Cat. No.: B15555363

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Penicillin V β -Sulfoxide-d3 is a deuterated analog of Penicillin V β -Sulfoxide, which is a metabolite of the widely used β -lactam antibiotic, Penicillin V. The incorporation of deuterium atoms (d3) makes it a valuable tool in pharmacokinetic and metabolic studies, often serving as an internal standard for mass spectrometry-based quantification of Penicillin V and its metabolites. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of Penicillin V β -Sulfoxide-d3, intended for use in a research and drug development context.

Chemical and Physical Properties

The fundamental chemical and physical properties of Penicillin V β -Sulfoxide-d3 are summarized in the tables below. This data has been compiled from various chemical suppliers and databases.

Table 1: General Chemical Properties

Property	Value	Source(s)
Chemical Name	(2S,3S,4S,5R,6R)-3-methyl-4-oxido-7-oxo-6-[(2-phenoxyacetyl)amino]-3-(trideuteriomethyl)-4-thionia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid	[1][2]
Synonyms	6-Phenoxyacetamidopenicillinic Acid-d3 1 β -Oxide, Penicillin-d3 V S-Oxide, Penicillin V beta-Sulfoxide-d3	[1]
CAS Number	148680-07-3	[2][3][4]
Molecular Formula	C ₁₆ H ₁₅ D ₃ N ₂ O ₆ S	[3][4]
Molecular Weight	369.41 g/mol	[3][4]
IUPAC Name	(2S,3S,5R,6R)-6-((1-hydroxy-2-phenoxyethylidene)amino)-3-methyl-3-(methyl-d3)-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid 4-oxide	[2]
InChI Key	DNPOVSLJNLLGMA-ZYSRGASWSA-N	[2]

Table 2: Physical Properties

Property	Value	Source(s)
Appearance	Light Brown Solid	[3]
Melting Point	>128°C (decomposes)	[3]
Solubility	DMSO (Slightly), Methanol (Slightly)	[3]
Storage Temperature	Recommended at -20°C for long-term stability.	[5]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of Penicillin V β -Sulfoxide-d3 are not readily available in peer-reviewed literature, as it is a specialized labeled compound. However, based on established methods for the synthesis of penicillin sulfoxides and the analysis of penicillins, the following general procedures can be adapted.

Synthesis of Penicillin V β -Sulfoxide-d3

The synthesis of Penicillin V β -Sulfoxide-d3 would typically involve the oxidation of Penicillin V-d3. A general procedure for the oxidation of Penicillin V to its β -sulfoxide is described in the patent literature[6].

Materials:

- Penicillin V-d3
- Hydrogen Peroxide (H₂O₂) solution (e.g., 30-50% w/v)
- A water-immiscible organic solvent (e.g., ethyl acetate, dichloromethane)
- Stirring apparatus
- Reaction vessel

Procedure:

- Dissolve Penicillin V-d3 in a suitable water-immiscible organic solvent to create a concentrated solution.
- In a separate vessel, prepare an aqueous solution of hydrogen peroxide.
- Combine the organic solution of Penicillin V-d3 and the aqueous hydrogen peroxide solution in a reaction vessel. The molar ratio of H₂O₂ to Penicillin V-d3 should be optimized, typically ranging from 1.5:1 to 7:1[6].
- Stir the two-phase liquid system at room temperature. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- As the oxidation proceeds, the Penicillin V β -Sulfoxide-d3, being less soluble in the organic solvent, will crystallize out of the solution[6].
- Once the reaction is complete, the crystalline product can be collected by filtration.
- The collected solid should be washed with water and a small amount of the organic solvent to remove impurities.
- The final product should be dried under vacuum.

Note: This is a generalized protocol and would require optimization of solvent systems, reaction times, and temperature for optimal yield and purity of Penicillin V β -Sulfoxide-d3.

Analysis of Penicillin V β -Sulfoxide-d3

High-Performance Liquid Chromatography (HPLC) coupled with UV or mass spectrometry (MS) detection is the most common method for the analysis of penicillins and their metabolites.

Instrumentation:

- HPLC system with a UV or MS detector
- Reversed-phase C18 column

Mobile Phase (Isocratic):

- A mixture of an aqueous buffer (e.g., 0.02 M phosphoric acid) and an organic modifier (e.g., acetonitrile). A typical composition could be 66% aqueous buffer and 34% acetonitrile[7].

Procedure:

- Prepare a standard solution of Penicillin V β -Sulfoxide-d3 in a suitable solvent (e.g., a mixture of the mobile phase).
- Set the flow rate of the mobile phase (e.g., 1 mL/min).
- Equilibrate the C18 column with the mobile phase until a stable baseline is achieved.
- Inject a known volume of the standard solution onto the column.
- Detect the analyte using a UV detector at an appropriate wavelength (e.g., 269 nm for Penicillin V and its metabolites) or a mass spectrometer set to monitor the specific mass-to-charge ratio of Penicillin V β -Sulfoxide-d3[7].
- The retention time and peak area can be used for identification and quantification.

For LC-MS/MS analysis:

- The mass spectrometer would be operated in a selected reaction monitoring (SRM) mode for high selectivity and sensitivity. This would involve monitoring a specific precursor ion to product ion transition for Penicillin V β -Sulfoxide-d3.

Biological Context and Mechanism of Action of Penicillin V

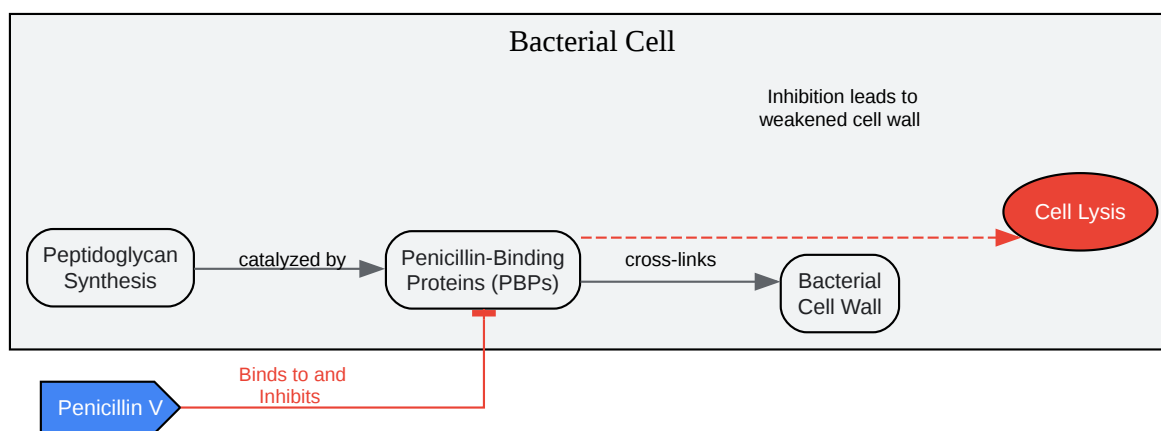
Penicillin V β -Sulfoxide-d3 is primarily used as a stable isotope-labeled internal standard in pharmacokinetic studies of Penicillin V. The biological activity of the parent drug, Penicillin V, is well-established. Penicillin V exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.

The key steps in the mechanism of action are:

- **Binding to Penicillin-Binding Proteins (PBPs):** Penicillins bind to and inactivate PBPs, which are enzymes essential for the final steps of peptidoglycan synthesis[8]. Peptidoglycan is a critical component that provides structural integrity to the bacterial cell wall.
- **Inhibition of Transpeptidation:** The inactivation of PBPs prevents the cross-linking of peptidoglycan chains, a process known as transpeptidation.
- **Cell Wall Weakening and Lysis:** The inhibition of peptidoglycan synthesis leads to a weakened cell wall that can no longer withstand the internal osmotic pressure of the bacterium. This results in cell lysis and bacterial death[8].

Visualizations

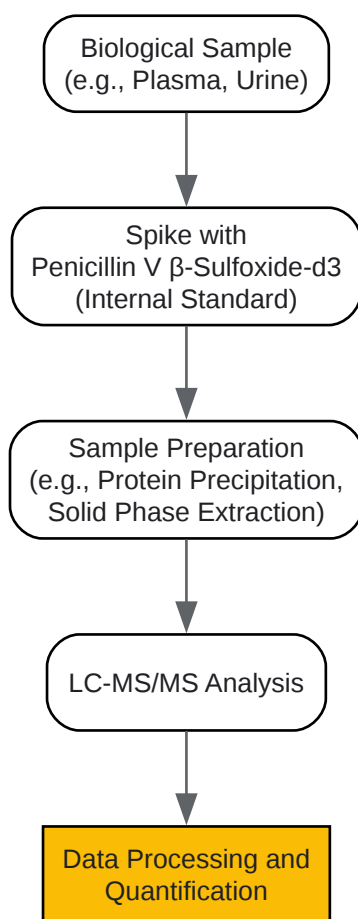
Mechanism of Action of Penicillin V



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Caption: Mechanism of action of Penicillin V leading to bacterial cell lysis.

General Analytical Workflow



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